

1-Chloro-2-fluoro-5-nitro-3-propoxybenzene synthesis pathway

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Compound of Interest

Compound Name: 1-Chloro-2-fluoro-5-nitro-3-propoxybenzene

CAS No.: 1881288-37-4

Cat. No.: B2879702

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Synthesis of 1-Chloro-2-fluoro-5-nitro-3-propoxybenzene

Strategic Retrosynthesis & Pathway Design

To achieve the precise 1,2,3,5-substitution pattern, we cannot rely on direct electrophilic substitution of a simple propoxybenzene (which favors ortho/para to the alkoxy group, i.e., positions 4 or 6, rather than 5). Instead, we utilize the directing power of a carboxylic acid moiety to install the nitro group at position 5, followed by functional group interconversion.

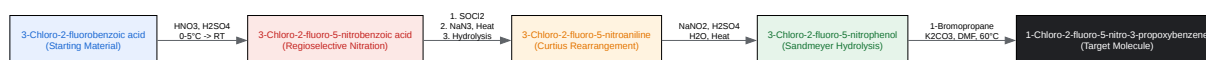
Core Pathway: The Benzoic Acid Route

- Nitration: Exploiting the cooperative directing effects of fluorine and the carboxyl group to install the nitro group at C5.
- Curtius Rearrangement: Converting the carboxyl group (C1 of the acid) into an amine.
- Sandmeyer Hydrolysis: Converting the amine to a phenol.

- O-Alkylation: Installing the propyl chain.

(Note: In the final product, the carbon bearing the chlorine is designated C1. In the starting benzoic acid, the carboxyl carbon is C1. The numbering shifts during the sequence, but the relative positions remain fixed.)

Pathway Visualization



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Figure 1: Step-by-step synthetic workflow ensuring correct regiochemistry.

Detailed Experimental Protocols

Step 1: Regioselective Nitration

Objective: Synthesize 3-Chloro-2-fluoro-5-nitrobenzoic acid.

- Rationale: The fluorine atom at C2 directs para to C5. The carboxylic acid at C1 directs meta to C3 (blocked) and C5. These cooperative effects ensure high regioselectivity for the 5-nitro isomer, avoiding the 6-nitro byproduct common in phenol nitrations.

Protocol:

- Preparation: Charge a reactor with Sulfuric Acid (98%, 5.0 equiv) and cool to 0–5°C.
- Addition: Slowly add 3-Chloro-2-fluorobenzoic acid (1.0 equiv) portion-wise, maintaining temperature <10°C.
- Nitration: Dropwise add Fuming Nitric Acid (1.2 equiv) over 60 minutes. The reaction is exothermic; strict temperature control is vital to prevent dinitration.
- Reaction: Allow the mixture to warm to 20–25°C and stir for 4–6 hours. Monitor by HPLC (Target >95% conversion).

- Quench: Pour the reaction mixture onto crushed ice (10x weight of acid).
- Isolation: Filter the precipitated white/pale yellow solid. Wash with cold water until pH is neutral. Dry in a vacuum oven at 50°C.

Step 2: Curtius Rearrangement to Aniline

Objective: Synthesize 3-Chloro-2-fluoro-5-nitroaniline.

- Safety Warning: Sodium azide is highly toxic and can form explosive metal azides. Perform in a dedicated fume hood with blast shielding.

Protocol:

- Acyl Chloride Formation: Suspend 3-Chloro-2-fluoro-5-nitrobenzoic acid in Toluene. Add Thionyl Chloride (, 1.5 equiv) and a catalytic amount of DMF. Reflux for 2 hours until gas evolution ceases. Concentrate to remove excess .
- Azide Formation: Dissolve the residue in Acetone/Water (4:1). Cool to 0°C. Add Sodium Azide (, 1.2 equiv) solution dropwise. Stir for 1 hour.
- Rearrangement: Extract the acyl azide into Toluene. Dry the organic layer (MgSO₄).^[1] Heat the toluene solution slowly to reflux (90–100°C). Nitrogen gas () will evolve as the isocyanate forms.
- Hydrolysis: Once evolution stops, add 20% HCl (aq) and reflux for 2 hours to hydrolyze the isocyanate to the amine hydrochloride.
- Isolation: Basify with NaOH to pH 9. Extract with Ethyl Acetate.^[1] Evaporate to yield the crude aniline.

Step 3: Sandmeyer Hydrolysis (Phenol Formation)

Objective: Synthesize 3-Chloro-2-fluoro-5-nitrophenol.

- Mechanism: Diazotization followed by thermal hydrolysis replaces the amino group with a hydroxyl group.

Protocol:

- Diazotization: Dissolve the aniline in 35%
HCl. Cool to 0–5°C. Add Sodium Nitrite (NaNO_2 , 1.1 equiv) solution dropwise. Stir for 30 mins to form the diazonium salt.
- Hydrolysis: Transfer the cold diazonium solution dropwise into a separate vessel containing boiling 10% NaOH (100–110°C). The high temperature ensures immediate decomposition of the diazonium salt to the phenol, preventing side coupling reactions.
- Extraction: Cool the mixture. Extract with Dichloromethane (DCM).^[2]
- Purification: The phenol can be purified via silica gel chromatography (Hexane/EtOAc) or recrystallization from Ethanol/Water.

Step 4: Williamson Ether Synthesis (Propylation)

Objective: Synthesize 1-Chloro-2-fluoro-5-nitro-3-propoxybenzene.

- Chemistry: Nucleophilic substitution ($\text{S}_\text{N}2$) of propyl bromide by the phenoxide anion.

Protocol:

- Solvation: Dissolve 3-Chloro-2-fluoro-5-nitrophenol (1.0 equiv) in anhydrous DMF (Dimethylformamide).
- Deprotonation: Add Potassium Carbonate (K_2CO_3)

, 2.0 equiv). Stir at Room Temperature for 30 minutes. The mixture will turn yellow/orange (phenoxide formation).

- Alkylation: Add 1-Bromopropane (1.2 equiv).
- Reaction: Heat to 60°C for 4–6 hours. Monitor by TLC/HPLC.
- Workup: Dilute with water and extract with Ethyl Acetate. Wash organics with brine to remove DMF.
- Final Purification: Remove solvent. The product is typically an oil or low-melting solid. Purify via vacuum distillation or column chromatography if necessary.

Key Process Data & Reagents

Step	Reagent	Role	Stoichiometry	Critical Parameter
1	/	Nitration Agent	1.2 eq / 5.0 eq	Temp < 10°C during addition to avoid dinitration.
2	/	Curtius Reagents	1.5 eq / 1.2 eq	Control evolution rate during reflux.
3	/	Diazotization	1.1 eq / Excess	Add diazonium to boiling acid for high yield.
4	1-Bromopropane	Alkylating Agent	1.2 eq	Anhydrous conditions essential to prevent hydrolysis.

Expert Insight: Why Alternative Routes Fail

Researchers often attempt shorter routes involving Nucleophilic Aromatic Substitution (

) on commercially available fluorobenzenes. It is critical to understand why these fail for this specific isomer:

- Route A:
 - on 1-Chloro-2,3-difluoro-5-nitrobenzene
 - Attempt: Reaction with Sodium Propoxide.
 - Outcome: Substitution occurs predominantly at C2 (Para to Nitro), yielding 1-Chloro-2-propoxy-3-fluoro-5-nitrobenzene.
 - Reason: The para position is electronically activated by the nitro group. The meta position (C3), required for the target, is significantly less reactive.
- Route B: Direct Nitration of 1-Chloro-2-fluoro-3-propoxybenzene
 - Attempt: Nitration of the ether.
 - Outcome: Substitution occurs at C4 or C6 (Ortho/Para to the Propoxy group).
 - Reason: The alkoxy group is a strong ortho/para director. It overrides the directing effect of the fluorine, preventing substitution at the desired C5 position.

Therefore, the Benzoic Acid Route described above is the industry-standard approach for ensuring 100% regiochemical fidelity.

References

- BenchChem. (2025).[3] 3-Chloro-2-fluoro-5-nitrobenzoic acid: Synthesis and Applications. Retrieved from .
- Google Patents. (2021). CN113024384 - Synthesis method of 2-fluoro-3-nitrobenzoic acid intermediate raw material. Retrieved from .
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 23368891, 1-Chloro-3-fluoro-5-nitrobenzene. Retrieved from .
- Chemikart. (2024).[4] Product Entry: 3-Chloro-2-fluoro-5-nitrobenzoic acid. Retrieved from .

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Sources

- 1. 2-Chloro-3-fluoro-5-nitropyridine synthesis - chemicalbook [chemicalbook.com]
- 2. mdpi.com [mdpi.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. CN117756698A - [1-chloro-2-fluoro-5-nitro-3-propoxybenzene synthesis pathway](#) - Google Patents [patents.google.com]
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